

Application Notes and Protocols for Studying PUMA BH3 Protein-Protein Interactions

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Compound of Interest

Compound Name: PUMA BH3

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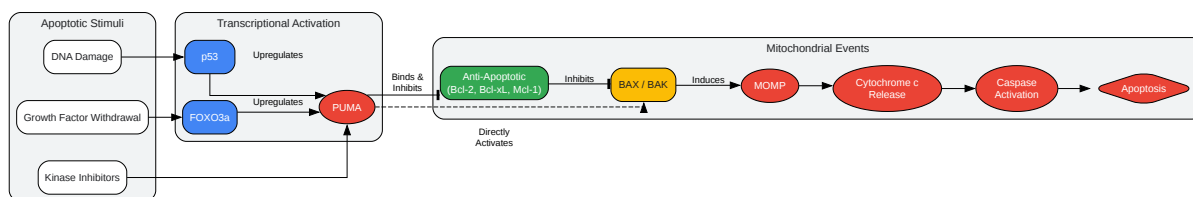
Audience: Researchers, scientists, and drug development professionals.

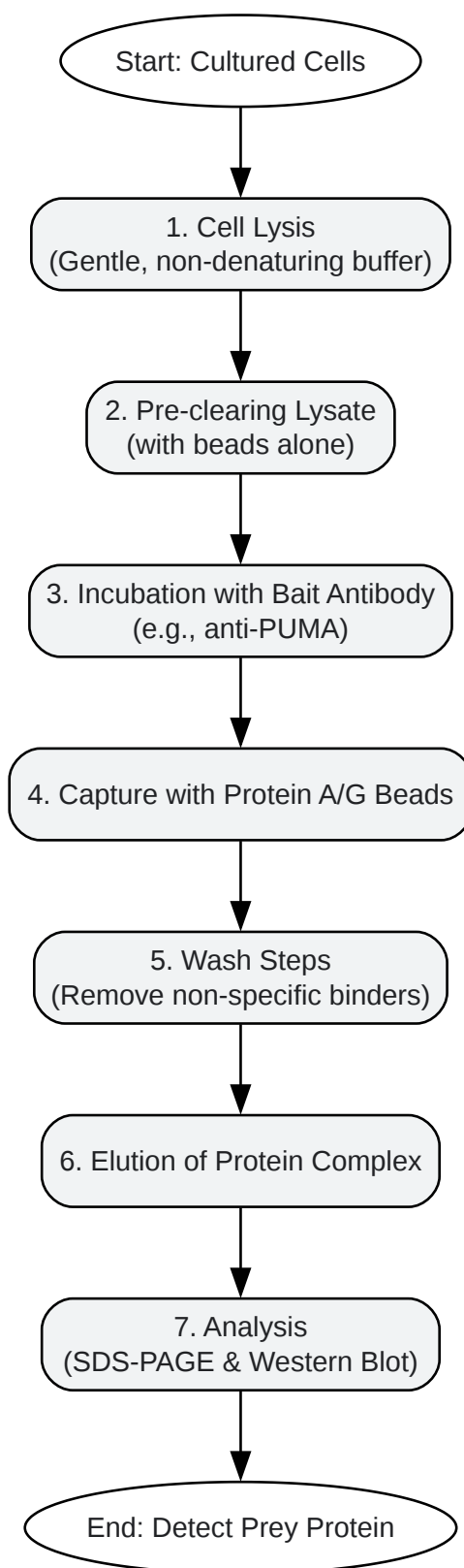
Introduction: The p53 Upregulated Modulator of Apoptosis (PUMA), also known as Bcl-2 Binding Component 3 (BBC3), is a critical pro-apoptotic protein belonging to the BH3-only subclass of the Bcl-2 family.[1] PUMA's function is primarily mediated through its Bcl-2 homology 3 (BH3) domain, which allows it to interact with and antagonize anti-apoptotic Bcl-2 family members, thereby triggering the intrinsic apoptosis pathway.[2][3] It is a key mediator of apoptosis in response to a wide array of cellular stresses, including DNA damage and growth factor withdrawal, in both p53-dependent and independent manners.[4][5] Understanding the specifics of **PUMA BH3** interactions is crucial for cancer research and the development of targeted therapeutics. These notes provide an overview of the PUMA signaling pathway and detailed protocols for key methods used to study its protein-protein interactions.

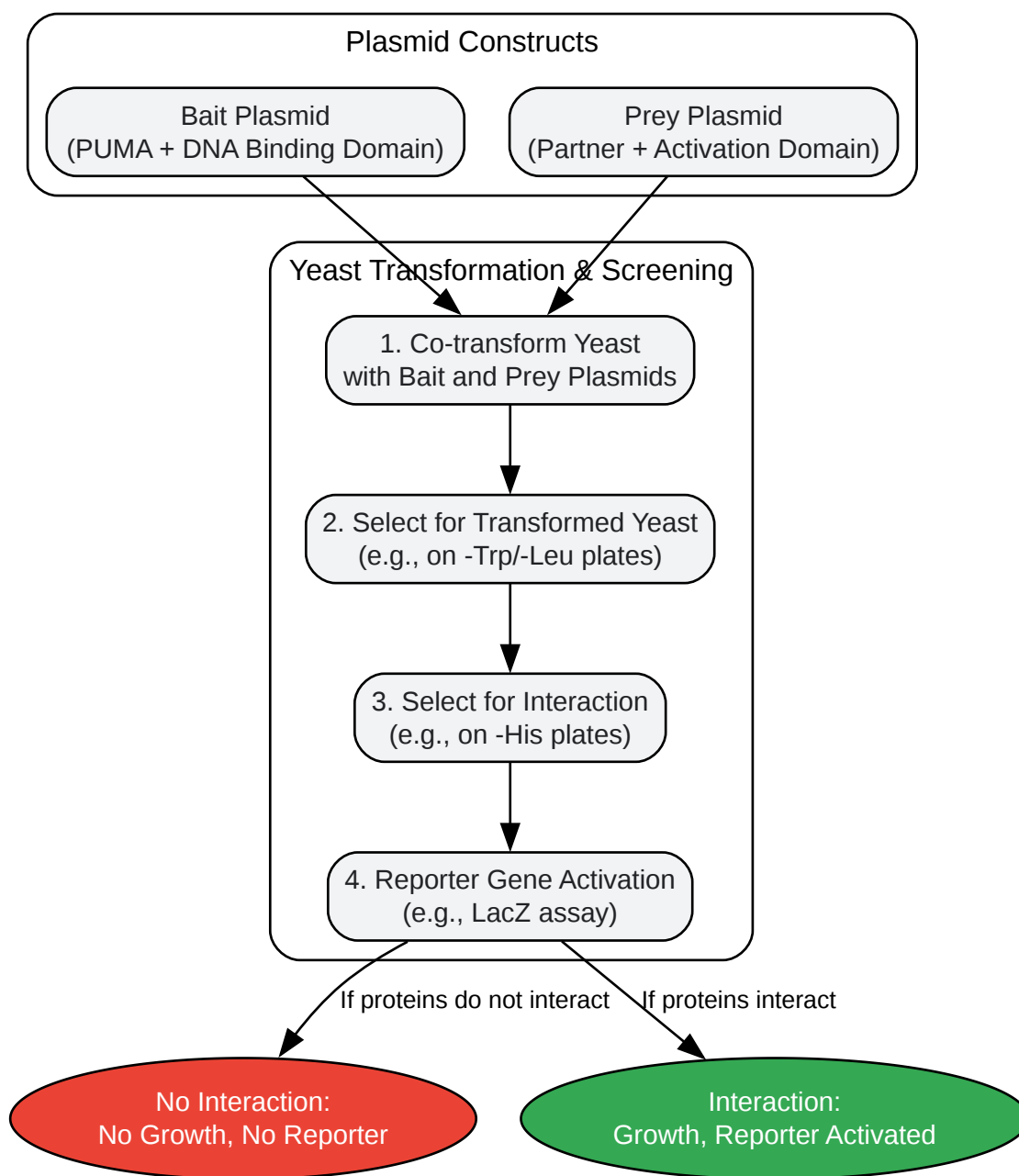
PUMA-Mediated Apoptotic Signaling Pathway

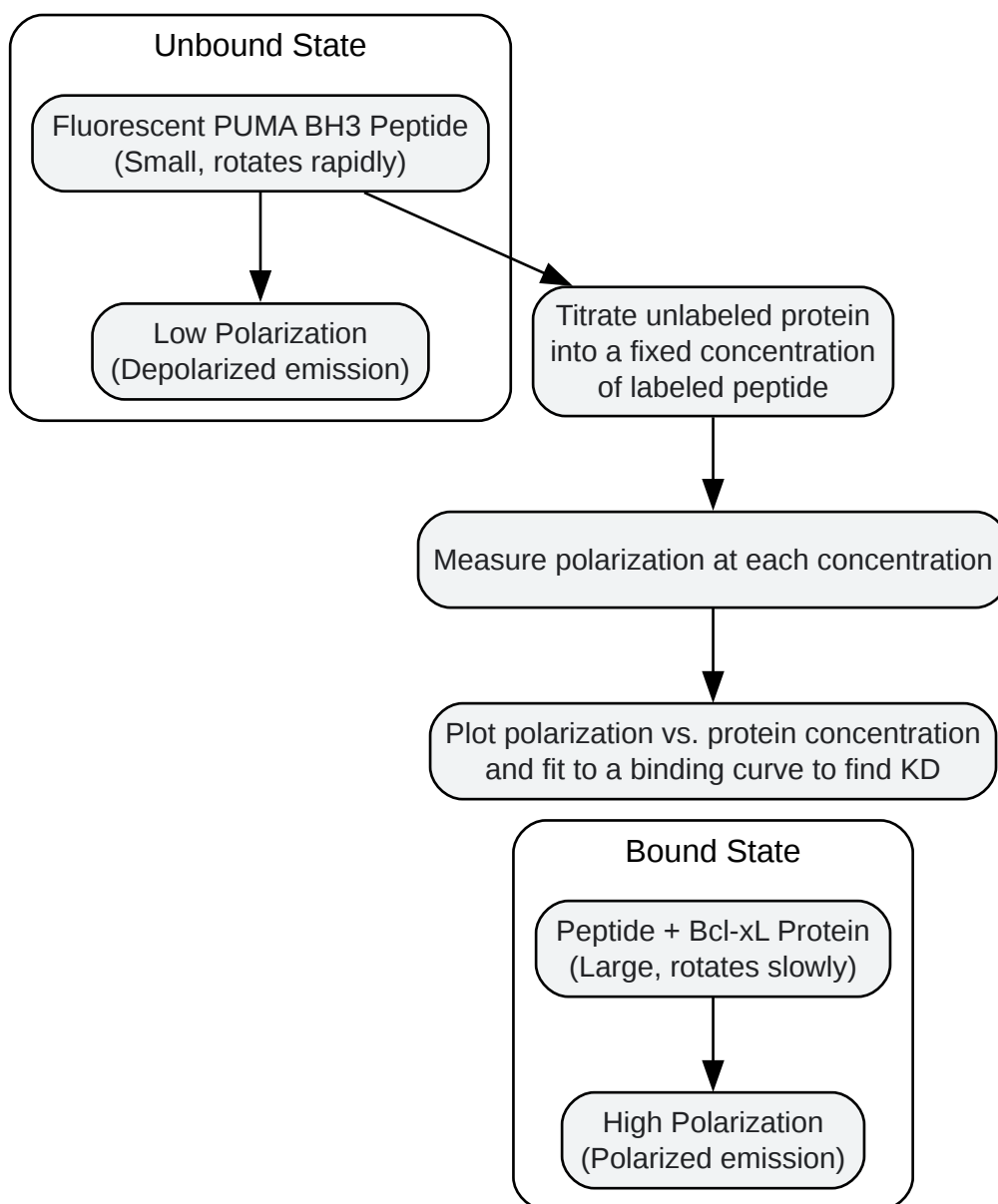
PUMA acts as a crucial sensor for apoptotic stimuli, transducing death signals to the mitochondria.[2] Upon activation by transcription factors like p53 or FOXO3a, PUMA expression is upregulated.[6] The PUMA protein then binds to anti-apoptotic Bcl-2 family members (e.g., Bcl-2, Bcl-xL, Mcl-1) via its BH3 domain. This interaction neutralizes their inhibitory effect on the pro-apoptotic effector proteins BAX and BAK.[2] Freed from inhibition, BAX and BAK can oligomerize on the outer mitochondrial membrane, leading to mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and subsequent

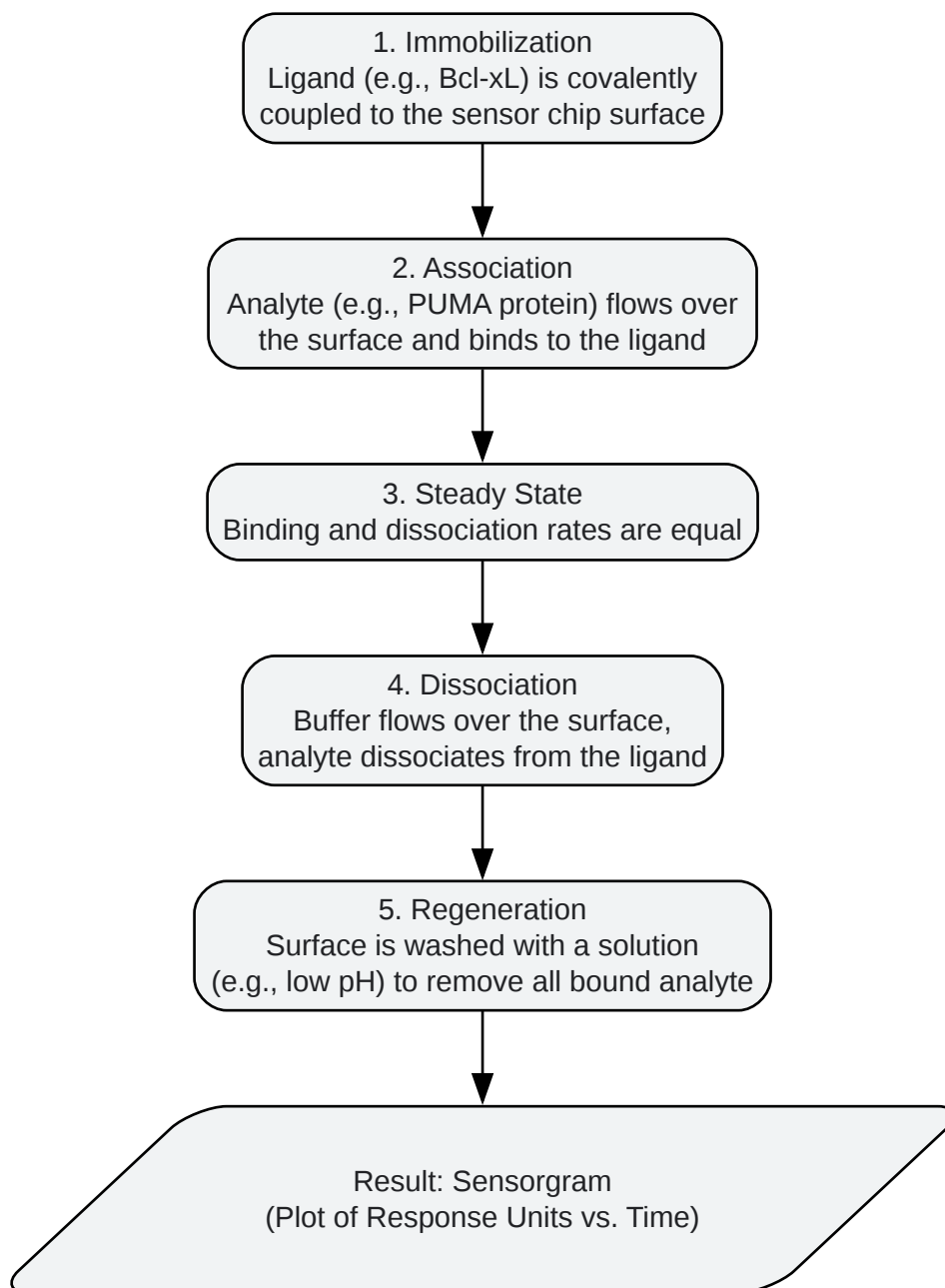
caspase activation, culminating in apoptosis.[3][4] Some evidence also suggests PUMA can directly activate BAX and BAK.[2][7]











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References

- 1. The Role of BH3-Only Proteins in Tumor Cell Development, Signaling, and Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 2. PUMA, a potent killer with or without p53 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. The multifaceted role of PUMA in cell death pathways: its therapeutic potential across cancer types - PMC [pmc.ncbi.nlm.nih.gov]
- 5. BH3-Only Proteins Noxa and Puma Are Key Regulators of Induced Apoptosis [mdpi.com]
- 6. The role of P53 up-regulated modulator of apoptosis (PUMA) in ovarian development, cardiovascular and neurodegenerative diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Evaluation of the BH3-only Protein Puma as a Direct Bak Activator - PMC [pmc.ncbi.nlm.nih.gov]
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